

A Technical Guide to D-Mannoheptulose-¹³C₇: Commercial Availability, Synthesis, and Research Applications

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Compound of Interest					
Compound Name:	D-Mannoheptulose-13C7				
Cat. No.:	B13853695	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of D-Mannoheptulose-¹³C₇, a crucial isotopically labeled monosaccharide for metabolic research and drug development. D-Mannoheptulose, a seven-carbon ketose sugar naturally found in avocados, is a known inhibitor of hexokinase, the primary enzyme in the glycolysis pathway.[1] The incorporation of carbon-13 (¹³C) stable isotopes into the D-Mannoheptulose structure allows for its use as a tracer in metabolic flux analysis, enabling researchers to precisely track its uptake, metabolism, and impact on various biochemical pathways.[1] This document outlines its commercial availability, a proposed synthetic pathway, and detailed experimental protocols for its application in research.

Commercial Suppliers and Availability of D-Mannoheptulose-¹³C₇

The availability of D-Mannoheptulose-¹³C₇ is critical for researchers investigating metabolic pathways. Several commercial suppliers offer this isotopically labeled compound. The following table summarizes the currently identified suppliers and their product offerings.



Supplier	Product Name	Catalogue Number	Available Quantities	Stock Status/Lead Time
Pharmaffiliates	D- Mannoheptulose- 13C7	PA STI 057690	Not specified	Not specified
LGC Standards	D- Mannoheptulose- 13C7	TRC-M165102	1 mg, 10 mg, 25 mg	In stock
Omicron Biochemicals, Inc.	D-[UL- 13C7]mannohepto se	Not specified	Not specified	Not specified
MedchemExpres s	D- Mannoheptulose- 13C	HY-113901S	Not specified	Not specified

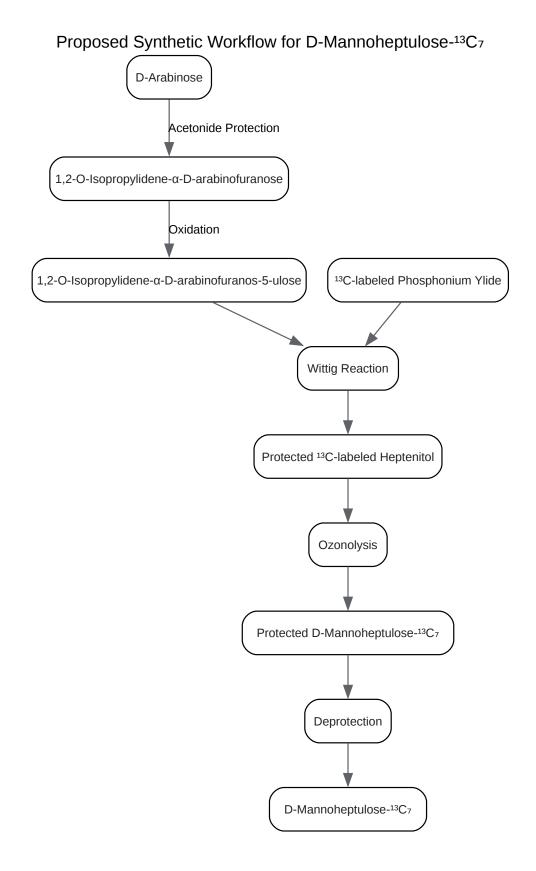
Note: "D-Mannoheptulose-13C" from MedchemExpress may not be the fully labeled 13 C₇ variant. Researchers should verify the isotopic purity and the number of labeled carbons with the supplier.

Proposed Synthetic Pathway for D-Mannoheptulose¹³C₇

While a direct published synthesis for D-Mannoheptulose-¹³C₇ is not readily available, a feasible synthetic strategy can be adapted from established methods for the synthesis of unlabeled D-Mannoheptulose.[1] The key step involves the introduction of the ¹³C label, which can be achieved through a Wittig reaction using a ¹³C-labeled phosphonium ylide.[1]

A proposed synthetic workflow is illustrated below:





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Proposed synthetic workflow for D-Mannoheptulose-13C7.



Experimental Protocols

The primary application of D-Mannoheptulose-¹³C₇ is as a tracer in metabolic studies. Its inhibition of hexokinase provides a powerful tool to investigate the consequences of glycolysis inhibition.

In Vitro Cell Viability Assay (MTT Assay)

This protocol is used to assess the cytotoxic effects of D-Mannoheptulose on cell lines.

- Cell Seeding: Seed cells (e.g., MCF-7 breast cancer cells, normal human mammary epithelial cells) in 96-well plates at a density of 1 x 10⁴ cells/ml and incubate overnight.[2][3]
- Treatment: Treat the cells with varying concentrations of D-Mannoheptulose (e.g., 62.5, 125, 250 μg/ml) for a specified period (e.g., 72 hours).[2]
- MTT Addition: Add MTT solution to each well and incubate for 4 hours to allow the formation of formazan crystals.[2]
- Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm)
 using a microplate reader. The absorbance is proportional to the number of viable cells.

In Vivo Metabolic Tracing in Animal Models

This protocol outlines a general workflow for conducting metabolic tracing studies using D-Mannoheptulose-¹³C₇ in animal models.[4]

- Animal Preparation: Acclimate animals (e.g., mice, rats) to the experimental conditions.
 Fasting prior to the experiment is often required to achieve a metabolic baseline.[4]
- Tracer Formulation and Administration:
 - Dissolve D-Mannoheptulose-¹³C₇ in a sterile, biocompatible vehicle such as saline or phosphate-buffered saline (PBS).[4]



 Administer the tracer via the desired route (e.g., intravenous infusion, oral gavage, or intraperitoneal injection).[4] The dosage should be determined based on literature values for unlabeled D-Mannoheptulose and the specific research question.[4]

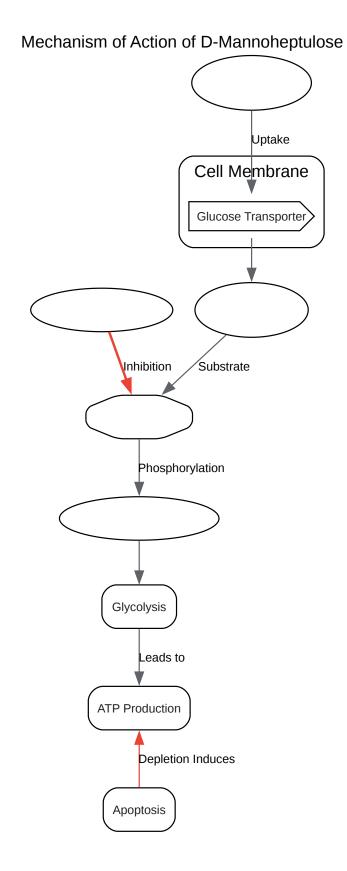
Sample Collection:

- Blood: Collect small blood samples at multiple time points post-administration to analyze the kinetics of the tracer in circulation.[4]
- Tissues: At the end of the experiment, euthanize the animal and rapidly dissect and flashfreeze tissues of interest (e.g., tumor, liver, brain) to halt metabolic activity.[4]
- Metabolite Extraction and Analysis:
 - Extract metabolites from plasma and tissues using a cold solvent (e.g., 80% methanol).[4]
 - Analyze the extracts using mass spectrometry (LC-MS or GC-MS) or nuclear magnetic resonance (NMR) spectroscopy to identify and quantify ¹³C-labeled metabolites.[4]

Signaling Pathway of D-Mannoheptulose Action

The primary mechanism of action for D-Mannoheptulose is the competitive inhibition of hexokinase, the enzyme that phosphorylates glucose to glucose-6-phosphate, the first committed step of glycolysis.[5][6][7][8] This inhibition has significant downstream effects on cellular metabolism and energy production.





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D-Mannoheptulose inhibits hexokinase, blocking glucose phosphorylation.



Experimental Workflow for In Vivo Metabolic Tracing

The following diagram illustrates a typical workflow for an in vivo metabolic tracing experiment using D-Mannoheptulose-13C7.

1. Animal Preparation (e.g., Fasting) 2. D-Mannoheptulose-13C7 Administration (IV, PO, IP) 3. Time-Course Sample Collection Tissue Harvesting 4. Metabolite Extraction 5. LC-MS/GC-MS or NMR Analysis 6. Data Analysis (Metabolic Flux)

In Vivo D-Mannoheptulose-13C7 Tracing Workflow

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Workflow for an in vivo D-Mannoheptulose-¹³C₇ tracing experiment.



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